

A Technical Guide to 4-Amino-3-bromoisoquinoline: Molecular Characteristics

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Compound of Interest

Compound Name: 4-Amino-3-bromoisoquinoline

Cat. No.: B112583

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise yet comprehensive overview of the core molecular properties of **4-Amino-3-bromoisoquinoline**, a heterocyclic amine of interest in medicinal chemistry and synthetic organic chemistry. The information is presented to be readily accessible for researchers and professionals engaged in drug discovery and development.

Core Molecular Data

The fundamental molecular and physical properties of **4-Amino-3-bromoisoquinoline** are summarized in the table below. These data points are essential for stoichiometric calculations, analytical characterization, and computational modeling.

Property	Value	Reference(s)
Molecular Formula	C ₉ H ₇ BrN ₂	[1] [2] [3]
Molecular Weight	223.07 g/mol	[1] [2] [3]
IUPAC Name	3-bromoisoquinolin-4-amine	[1]
CAS Number	40073-37-8	[1] [2] [3]
Exact Mass	221.97926 Da	[1]
Topological Polar Surface Area	38.9 Å ²	[1]
InChI Key	DERRKDMURMTHHF-UHFFFAOYSA-N	[1]

Structural and Molecular Relationships

The chemical formula of a compound dictates its molecular weight and structure, which in turn determine its chemical and physical properties. The following diagram illustrates the logical flow from the basic chemical identifiers to its key molecular characteristics.

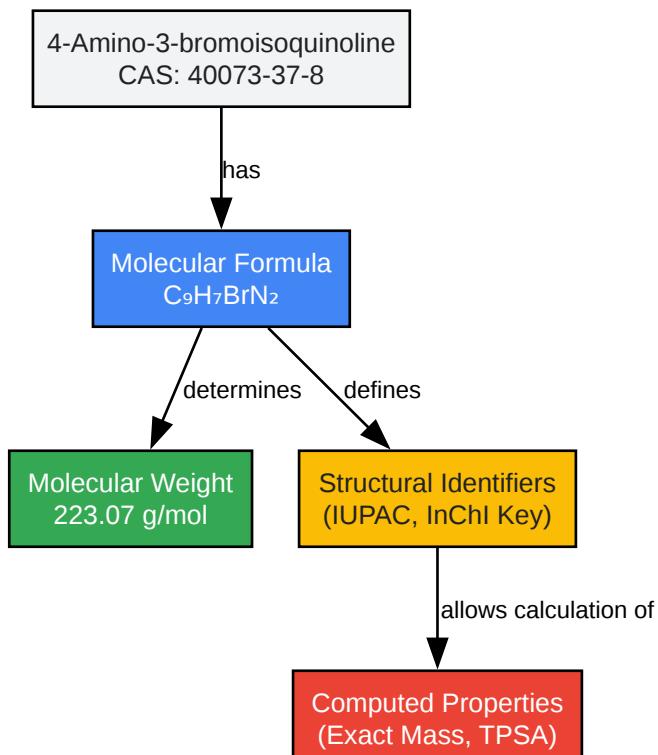


Figure 1: Molecular Property Relationships

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Figure 1: Molecular Property Relationships

Experimental Protocols

While this guide focuses on the core molecular properties, it is important to note that these values are confirmed through various experimental techniques. The molecular weight, for instance, is typically verified using mass spectrometry. The synthesis of **4-Amino-3-bromoisoquinoline** and its precursors, such as 4-bromoisoquinoline, involves multi-step chemical reactions that are foundational to obtaining the compound for study.^{[4][5]} Detailed synthetic procedures and characterization data can be found in specialized organic chemistry literature.

Conclusion

This guide provides the essential molecular formula and weight for **4-Amino-3-bromoisoquinoline**, supplemented with key physicochemical properties. The structured

presentation of this data is intended to support the work of researchers and scientists by providing a quick and reliable reference for this compound.

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References

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